

Essential Safety and Logistical Information for Handling Povorcitinib

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Compound of Interest

Compound Name: Povorcitinib

Cat. No.: B8689125

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For immediate reference, this guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for **Povorcitinib**. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure a safe laboratory environment.

Povorcitinib (also known as INCB54707) is a potent and selective Janus kinase 1 (JAK1) inhibitor.[1][2] While some Safety Data Sheets (SDS) may classify **Povorcitinib** as a non-hazardous substance or mixture in its supplied form, it is crucial to handle it as a potent compound due to its high pharmacological activity.[3][4] A comprehensive safety program involves a combination of engineering controls, personal protective equipment, and proper handling procedures to minimize exposure.[5]

Personal Protective Equipment (PPE)

Even with engineering controls in place, appropriate PPE is mandatory for handling **Povorcitinib**. The following table summarizes the recommended PPE based on the operation.

Operation	Recommended Personal Protective Equipment
General Laboratory Handling (weighing, solution preparation)	Primary: Nitrile gloves (double-gloving recommended), safety glasses with side shields, lab coat. Secondary: Chemical splash goggles, face shield (if splash hazard exists), arm sleeves.
Handling Powders (potential for aerosolization)	In addition to general PPE: Respiratory protection (e.g., N95 respirator or a powered air-purifying respirator - PAPR), full-body protective suit or gown. [6] [7]
Large-Scale Operations or High-Concentration Solutions	Full gown, double gloves, hood, and a PAPR system are typically required for handling potent compounds at larger scales. [7]
Accidental Spills	Use full personal protective equipment, including respiratory protection. Avoid breathing vapors, mist, dust, or gas. [3] [4] [8]

Operational Plans

Safe Handling Procedures:

- Engineering Controls: Whenever possible, handle **Povorcitinib** in a containment system such as a chemical fume hood, a laminar flow hood, or an isolator (glove box).[\[5\]](#)[\[6\]](#) Ensure proper air-pressure differentials are maintained to keep handling areas negative to adjacent spaces.[\[6\]](#)
- Avoid Contact: Prevent direct contact with the skin, eyes, and clothing.[\[3\]](#)[\[4\]](#) Avoid inhalation of dust or aerosols.[\[3\]](#)[\[4\]](#)
- Ventilation: Use only in areas with adequate exhaust ventilation.[\[3\]](#)[\[4\]](#)
- Hygiene: Wash hands thoroughly after handling.

Emergency Procedures:

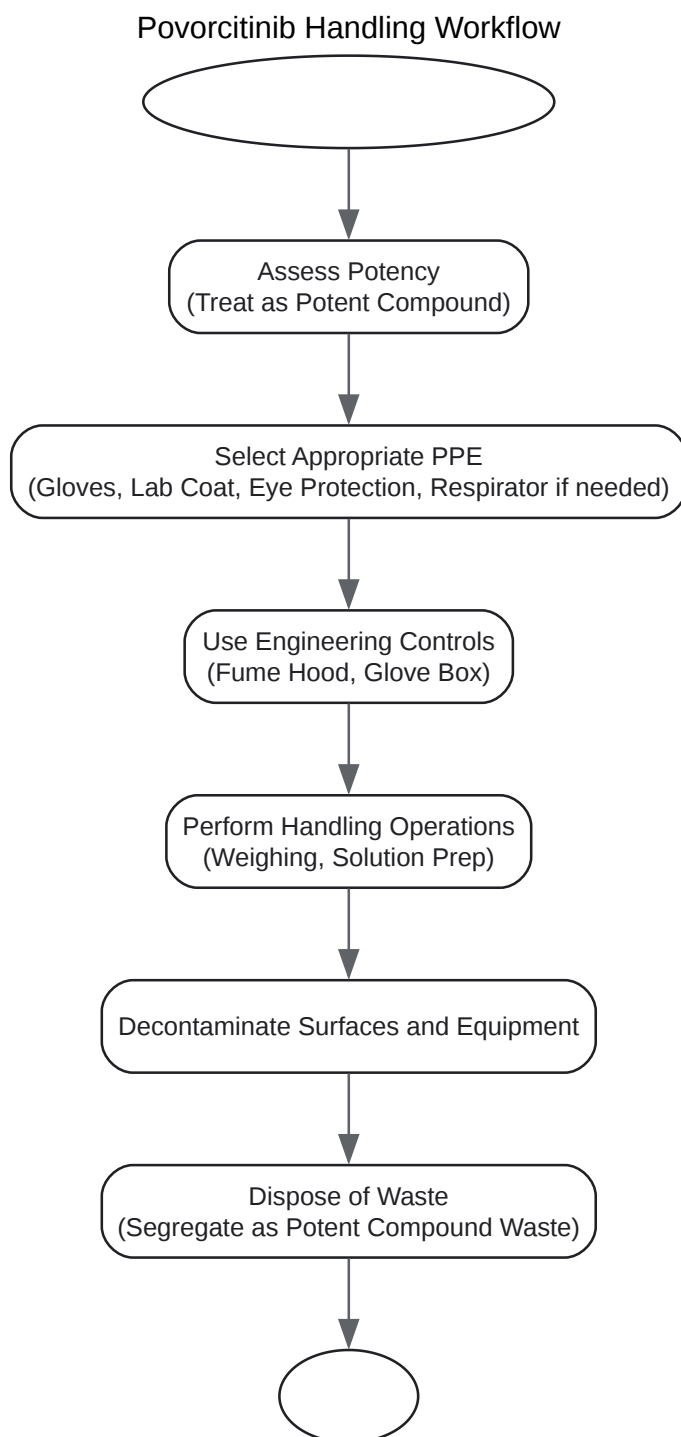
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek prompt medical attention.[3][4][8]
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[3][4][8]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention.[3][4][8]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[4][8]

Disposal Plan

Dispose of **Povorcitinib** and any contaminated materials in accordance with all applicable federal, state, and local regulations.[3][8]

- Waste Categorization: Unused or expired **Povorcitinib** should be treated as hazardous waste. Contact your institution's Environmental Health and Safety (EHS) office to determine if it is considered a hazardous waste under the Resource Conservation and Recovery Act (RCRA).[9][10]
- Disposal Method: The recommended method of disposal for potent pharmaceutical compounds is incineration by a licensed waste disposal vendor.[9][11]
- Containers:
 - Non-hazardous waste can be placed in red biohazard-chemotoxic containers for incineration.[9]
 - Hazardous waste (as defined by RCRA) should be collected by your institution's EHS department for proper disposal.[9][10]
- Contaminated Materials: All disposable PPE (gloves, lab coats, etc.) and any materials used to clean up spills should be collected and disposed of as hazardous waste.

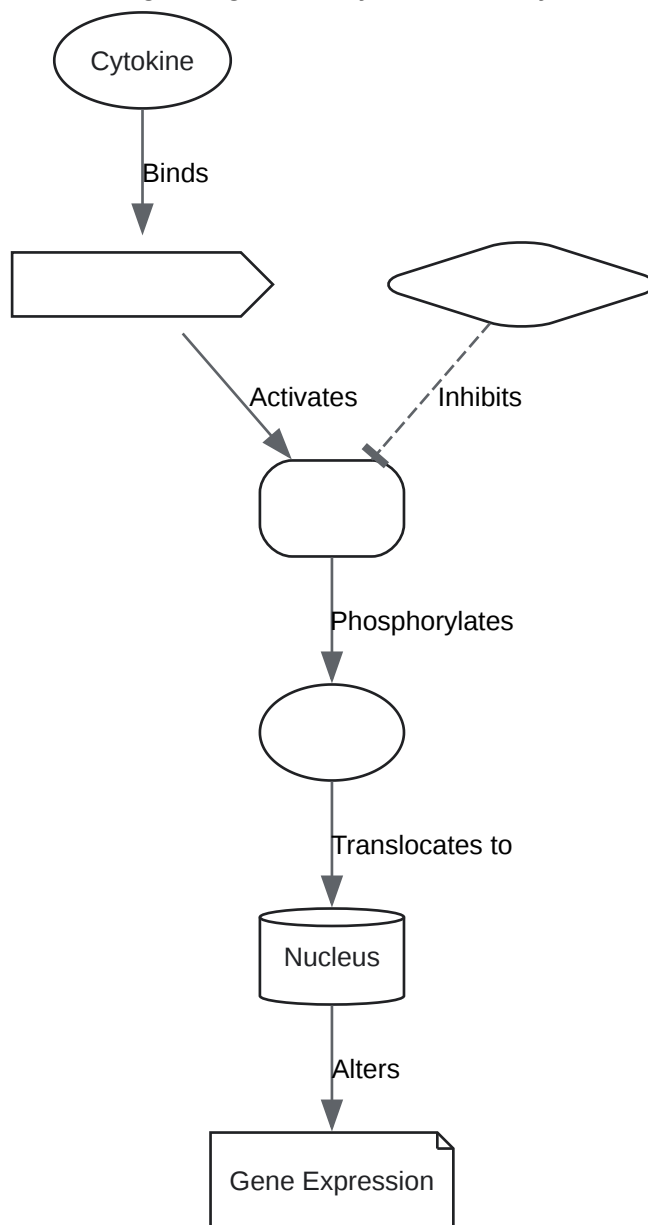
Visualized Workflows and Pathways



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Caption: A workflow for the safe handling of **Povorcitinib**.

JAK-STAT Signaling Pathway Inhibition by Povorcitinib



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Caption: Inhibition of the JAK1-STAT pathway by **Povorcitinib**.

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